

ATTO 390 Azide: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: ATTO 390 azide

Cat. No.: B12055858

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Introduction

ATTO 390 is a fluorescent label belonging to the coumarin dye family, recognized for its high fluorescence quantum yield, significant Stokes shift, and good photostability.[1][2] The azide derivative of ATTO 390 is a key reagent in bioconjugation, primarily utilized in copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) "click chemistry" reactions.[1][2] This powerful and versatile ligation chemistry enables the precise and efficient labeling of a wide array of biomolecules, including DNA, RNA, and proteins, for applications in fluorescence microscopy, high-sensitivity detection, and single-molecule studies.[2][3] This guide provides an in-depth overview of the safety, handling, and experimental protocols associated with **ATTO 390 azide**.

Quantitative Data

A summary of the key quantitative data for **ATTO 390 azide** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Weight	543.66 g/mol	[1]
Empirical Formula	C ₂₈ H ₄₁ N ₅ O ₆	[1]
Appearance	Solid	[1]
Purity	≥90% (HPLC)	[1]
Excitation Maximum (λ _{ex})	390 nm	[2]
Emission Maximum (λ _{em})	476 nm	[2]
Molar Extinction Coefficient (ε _{max})	2.4 x 10 ⁴ M ⁻¹ cm ⁻¹	[2]
Fluorescence Quantum Yield (η _{fl})	90%	[2]
Fluorescence Lifetime (τ _{fl})	5.0 ns	[2]
Solubility	Soluble in polar solvents (e.g., DMF, DMSO, acetonitrile)	[4]
Storage Temperature	-20°C	[1]

Safety and Handling

The following sections detail the critical safety and handling procedures for **ATTO 390 azide**, based on the Material Safety Data Sheet (MSDS). It is imperative that this reagent be handled only by technically qualified personnel experienced in managing potentially hazardous chemicals.[4]

Hazard Identification

While a specific hazard classification for **ATTO 390 azide** is not detailed in the provided search results, organic azides as a class of compounds can be potentially explosive, especially when heated or subjected to shock. They are also generally considered to be acutely toxic. Standard laboratory precautions for handling chemical reagents should be strictly followed.

First-Aid Measures

- After inhalation: Move the individual to fresh air. If breathing is difficult, seek medical attention.
- After skin contact: Immediately wash with plenty of water and soap. Remove contaminated clothing.
- After eye contact: Rinse out with plenty of water for at least 15 minutes. Assure adequate flushing by separating the eyelids with fingers. Seek medical attention.
- After swallowing: Rinse mouth with water. Do not induce vomiting. Seek immediate medical advice.

Fire-Fighting Measures

- Suitable extinguishing media: Use water spray, carbon dioxide, dry chemical powder, or appropriate foam.
- Specific hazards arising from the chemical: Emits toxic fumes under fire conditions, including carbon monoxide, carbon dioxide, and nitrogen oxides.

Accidental Release Measures

- Personal precautions, protective equipment, and emergency procedures: Wear respiratory protection. Avoid dust formation. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas.
- Environmental precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.
- Methods and materials for containment and cleaning up: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.

Handling and Storage

- Precautions for safe handling: Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.

- Conditions for safe storage, including any incompatibilities: Store at -20°C, protected from light and moisture.[2] Keep the container tightly closed in a dry and well-ventilated place. To prevent moisture condensation, allow the vial to equilibrate to room temperature before opening.[4]

Personal Protective Equipment

- Eye/face protection: Safety glasses with side-shields conforming to appropriate government standards such as NIOSH (US) or EN 166 (EU).
- Skin protection: Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching the glove's outer surface) to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands.
- Body Protection: Complete suit protecting against chemicals. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.
- Respiratory protection: For nuisance exposures, use type P95 (US) or type P1 (EU EN 143) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).

Experimental Protocols

ATTO 390 azide is primarily used in copper(I)-catalyzed click chemistry reactions for the labeling of alkyne-containing molecules. The following is a general protocol for the labeling of an alkyne-modified oligonucleotide. This protocol can be adapted for other biomolecules with appropriate modifications.

Materials

- **ATTO 390 azide**
- Alkyne-modified oligonucleotide
- Anhydrous, amine-free Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO)

- Copper(II) sulfate (CuSO_4)
- Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA) or Tris[(1-benzyl-1H-1,2,3-triazol-4-yl)methyl]amine (TBTA) as a copper ligand
- Sodium ascorbate
- Phosphate-buffered saline (PBS) or other appropriate reaction buffer
- Gel permeation chromatography column (e.g., Sephadex G-25) for purification

Stock Solution Preparation

- **ATTO 390 Azide:** Prepare a 10 mM stock solution in anhydrous DMSO.
- Alkyne-modified Oligonucleotide: Dissolve the oligonucleotide in water or an appropriate buffer to a concentration of 100 μM .
- Copper(II) Sulfate: Prepare a 100 mM stock solution in water.
- THPTA Ligand: Prepare a 200 mM stock solution in water.
- Sodium Ascorbate: Prepare a 100 mM stock solution in water immediately before use.

Labeling Procedure

- In a microcentrifuge tube, combine the following reagents in order:
 - Alkyne-modified oligonucleotide solution (to a final concentration of 20-200 μM)
 - PBS buffer (pH 7.4)
 - **ATTO 390 azide** stock solution (to a final concentration of 1.5 times the oligonucleotide concentration)
- A few minutes before initiating the reaction, prepare the copper catalyst complex by incubating CuSO_4 and the THPTA ligand at a 1:2 molar ratio.

- Add the THPTA/CuSO₄ complex to the reaction mixture to a final copper concentration of 0.5 mM.
- Initiate the click reaction by adding the freshly prepared sodium ascorbate solution to a final concentration of 0.5 mM.
- Incubate the reaction at room temperature for 30-60 minutes, protected from light. The reaction can be accelerated by gentle heating to 37°C.
- Monitor the reaction progress using an appropriate analytical technique, such as HPLC or gel electrophoresis.

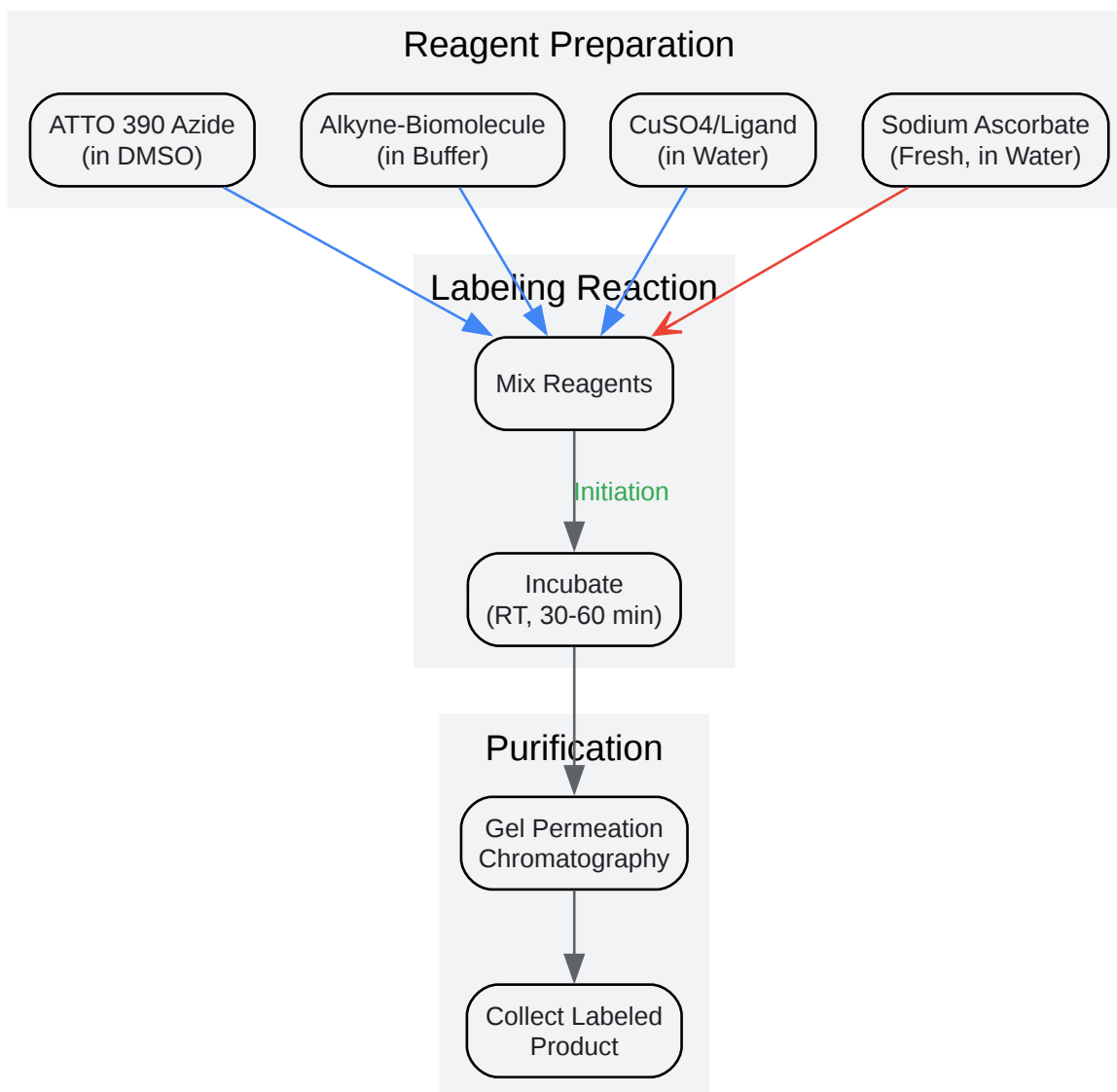
Purification of the Labeled Oligonucleotide

- Separate the labeled oligonucleotide from unreacted dye and other reaction components using a gel permeation chromatography column (e.g., Sephadex G-25).
- Equilibrate the column with a suitable buffer (e.g., phosphate buffer, pH 7.2).
- Apply the reaction mixture to the column and elute with the equilibration buffer.
- The first colored band to elute is typically the labeled oligonucleotide, while the free dye will elute later.
- Confirm the purity of the labeled product using analytical HPLC or spectrophotometry.

Mandatory Visualizations

Experimental Workflow for Click Chemistry Labeling

Workflow for ATTO 390 Azide Click Chemistry Labeling

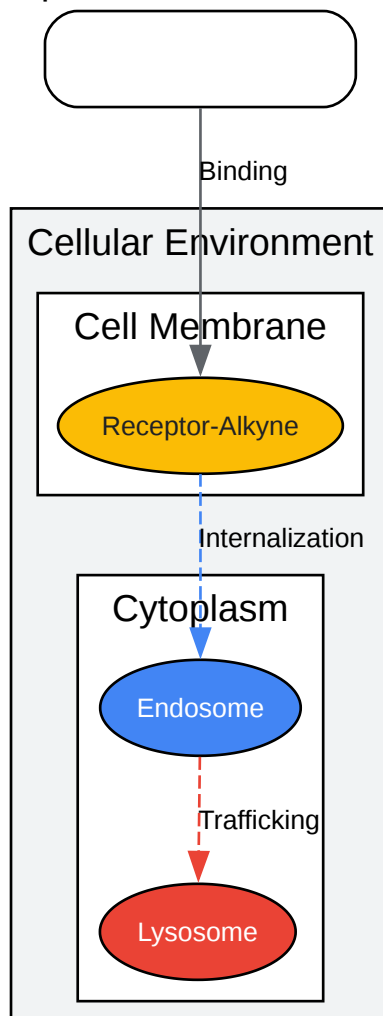


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Caption: A flowchart illustrating the key steps in a typical copper-catalyzed click chemistry reaction using **ATTO 390 azide**.

Hypothetical Signaling Pathway Studied with ATTO 390

Studying Receptor Internalization with ATTO 390



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Caption: A conceptual diagram showing how a ligand labeled with **ATTO 390 azide** can be used to track the internalization and trafficking of a cell surface receptor.

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